

3-(allyloxy)benzoic acid safety and handling precautions

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Compound of Interest

Compound Name: 3-(allyloxy)benzoic acid

Cat. No.: B012921

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An In-depth Technical Guide to the Safe Handling of 3-(allyloxy)benzoic acid

This guide provides a detailed examination of the safety and handling protocols for **3-(allyloxy)benzoic acid**. Designed for researchers, chemists, and professionals in drug development, this document moves beyond mere procedural lists to explain the causality behind each safety recommendation. The protocols described herein are designed as self-validating systems to ensure maximum safety and experimental integrity.

Compound Identification and Physicochemical Profile

3-(allyloxy)benzoic acid is an aromatic carboxylic acid derivative. Understanding its fundamental properties is the first step in a robust safety assessment. While comprehensive experimental data for this specific compound is limited, its structure—a benzoic acid core with an ether linkage to an allyl group— informs the necessary precautions by relating it to the known hazards of its constituent functional groups.

Property	Data	Source
CAS Number	103203-83-4	[1]
Molecular Formula	C ₁₀ H ₁₀ O ₃	[1]
Molecular Weight	178.19 g/mol	[1]
Appearance	Solid (Assumed based on related compounds)	N/A
Hazard Summary	Irritant, Potential Skin Sensitizer	[1]

Hazard Identification and Toxicological Assessment

The primary hazards associated with **3-(allyloxy)benzoic acid** are irritation and potential sensitization. The toxicological profile is inferred from available GHS classifications and data on structurally related compounds, such as benzoic acid and other isomers.

GHS Hazard Classification: Based on aggregated data, **3-(allyloxy)benzoic acid** is classified as an irritant.[\[1\]](#) The allyl group, in particular, is known to be associated with skin sensitization.

GHS Hazard Code	Hazard Statement	Source
H317	May cause an allergic skin reaction.	[1]
H319	Causes serious eye irritation.	[1]
H335	May cause respiratory irritation.	[2]
H315	Causes skin irritation.	[2]

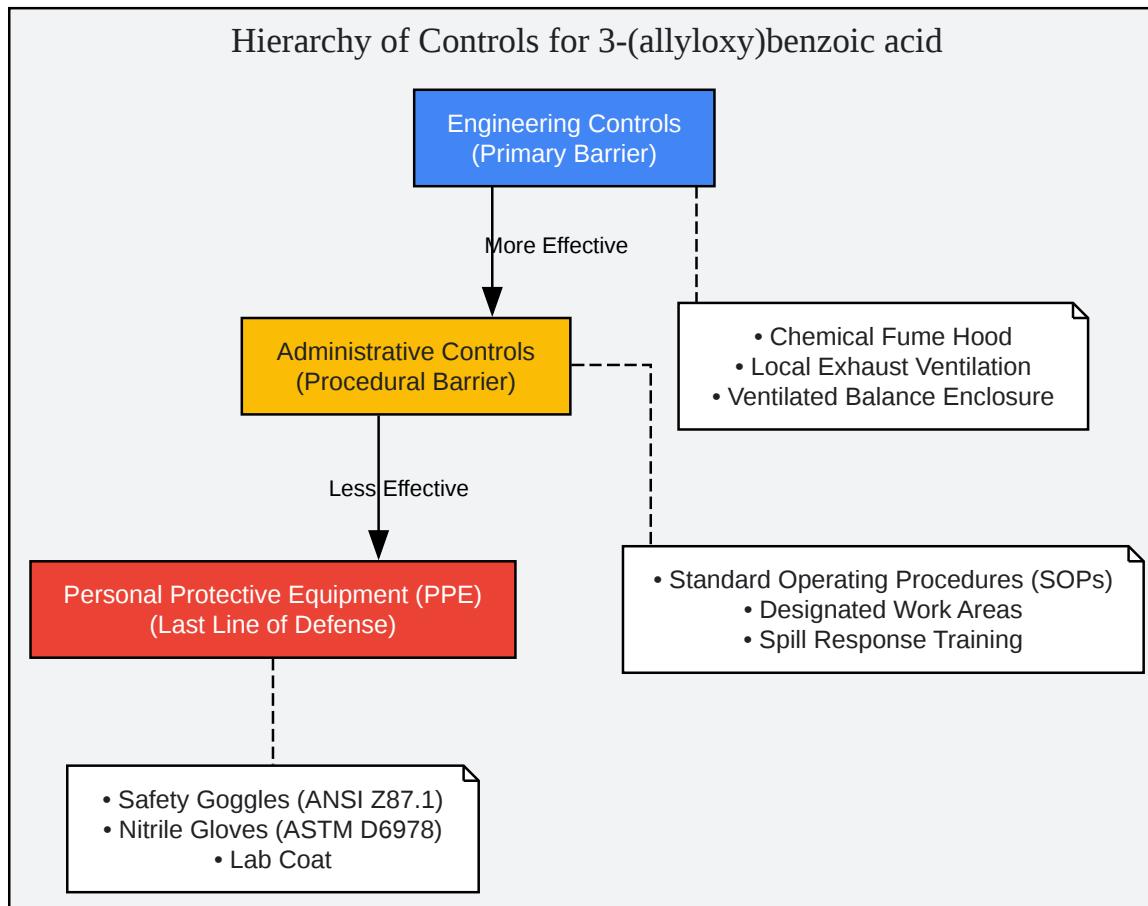
Toxicological Narrative:

- Eye and Skin Irritation: Direct contact with the solid or its dust can cause significant eye irritation and damage.[\[1\]](#)[\[2\]](#) Skin contact may lead to irritation, and repeated exposure carries a risk of inducing an allergic skin reaction (sensitization).[\[1\]](#)[\[3\]](#)[\[4\]](#)

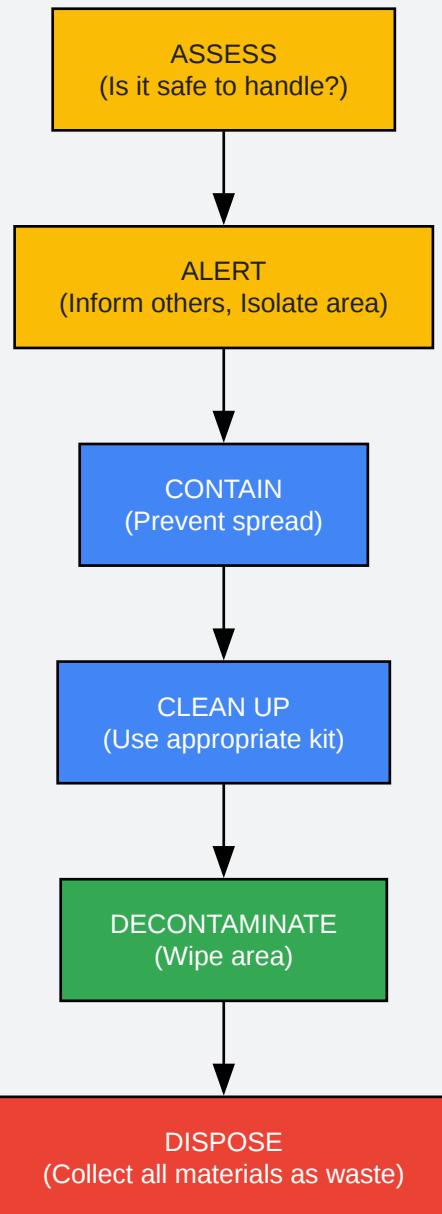
- Respiratory Irritation: As with many finely divided organic solids, inhalation of dust can irritate the respiratory tract, leading to coughing and soreness.[2][3]
- Combustible Dust Hazard: While not flammable in its bulk form, fine dust of organic compounds like this can form explosive mixtures with air if dispersed in sufficient concentration and exposed to an ignition source.[5]

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical. The hierarchy of controls prioritizes engineering solutions over personal protective measures.



Emergency Response Workflow: Solid Spill



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